Strategic Sourcing and Validation of 2-Bromo-4-fluorophenyl Chiral Amines

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Compound of Interest

Compound Name:	*(R)-1-(2-bromo-4-fluorophenyl)ethan-1-amine*
Cat. No.:	*B12962130*

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Executive Summary: The "Privileged" Halogenated Scaffold

In the landscape of modern drug discovery, 1-(2-bromo-4-fluorophenyl)ethanamine represents a high-value "privileged structure." Its utility stems from a precise orthogonal reactivity profile: the 2-bromo substituent serves as a reliable handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the 4-fluoro moiety modulates metabolic stability by blocking the para-position from oxidative metabolism (CYP450) and tuning the electronic properties of the aromatic ring.

However, the sourcing of this chiral building block is fraught with technical pitfalls. Isomer confusion (2-bromo-4-fluoro vs. 4-bromo-2-fluoro) and variable enantiomeric excess (ee) from different synthetic routes can derail SAR (Structure-Activity Relationship) campaigns. This guide provides a technical framework for identifying, validating, and integrating this intermediate into pharmaceutical workflows.

Structural Disambiguation & Chemical Space

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Before engaging suppliers, researchers must rigorously define the target. The market is saturated with regioisomers that have vastly different electronic and steric profiles.

The Regioisomer Trap

A common procurement error is the confusion between the 2-bromo-4-fluoro and 4-bromo-2-fluoro isomers.

- Target: (S)-1-(2-bromo-4-fluorophenyl)ethanamine (CAS: 1624261-91-1 for HCl salt)[1]
- Common Decoy: (S)-1-(4-bromo-2-fluorophenyl)ethanamine (CAS: 1311254-85-9)[2]

Impact: In a kinase inhibitor scaffold, swapping the Br/F positions alters the vector of the cross-coupled group by ~60 degrees, potentially destroying ATP-pocket binding affinity.

Chiral Identity[1][4][5]

- (S)-Enantiomer: Generally preferred for mimicking natural biochemical interactions.
- (R)-Enantiomer: Often used as a negative control or to explore specific distinct binding pockets.

Synthetic Routes & Impurity Profiling (Expertise & Experience)

Understanding how a supplier makes the molecule allows you to predict the impurities present in the batch.

Route A: Classical Chemical Synthesis (Ellman's Auxiliary)[1]

- Mechanism: Condensation of 2-bromo-4-fluoroacetophenone with (S)-tert-butanesulfinamide, followed by diastereoselective reduction and hydrolysis.
- Pros: High diastereoselectivity (>98% de); scalable.
- Risk Profile: Trace sulfur contaminants; residual diastereomer if recrystallization is skipped.

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Route B: Biocatalytic Transamination (Modern Standard) [1]

- Mechanism: Kinetic resolution or asymmetric synthesis using

  -transaminases.

- Pros: Green chemistry; often >99% ee.

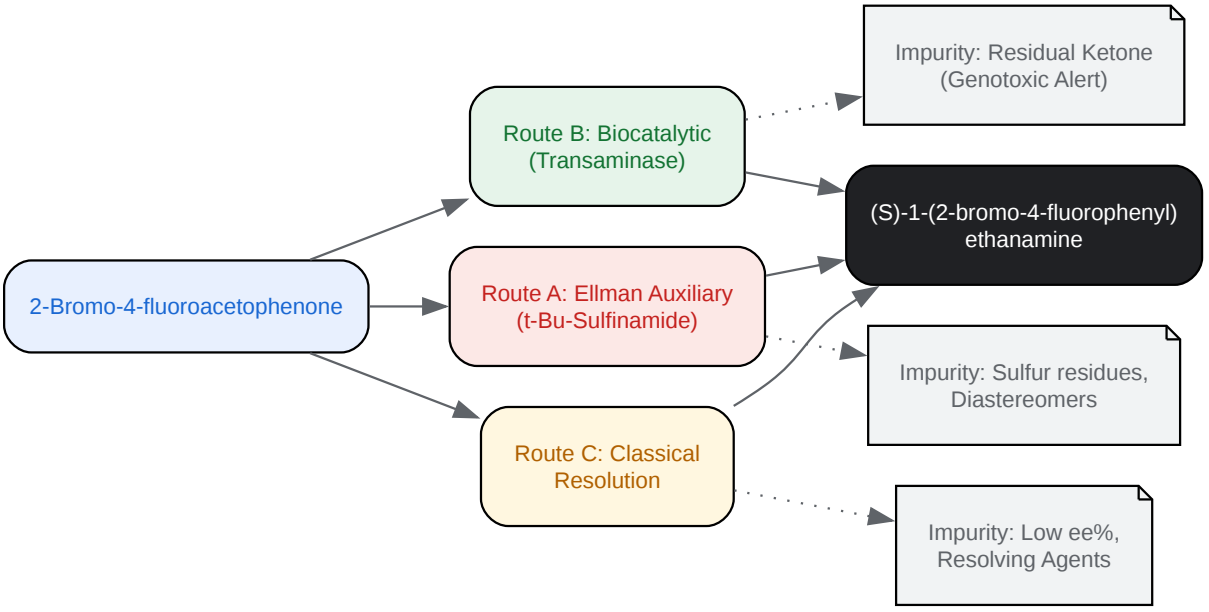
- Risk Profile: Residual protein/enzyme (endotoxin risk for late-stage intermediates); unreacted ketone (2-bromo-4-fluoroacetophenone) which is a known DNA alkylator.

Route C: Classical Resolution

- Mechanism: Formation of diastereomeric salts with tartaric acid or mandelic acid.

- Pros: Low cost.

- Risk Profile: Lower ee (often 95-97%); requires multiple recrystallizations.



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Figure 1: Comparison of dominant synthetic routes and their associated Critical Quality Attributes (CQAs).

Supplier Landscape & Sourcing Strategy

Suppliers for this niche intermediate generally fall into three tiers.

Tier 1: Catalog Vendors (High Reliability, High Cost)

- Examples: Sigma-Aldrich (MilliporeSigma), Combi-Blocks, Enamine.
- Use Case: HTS (High-Throughput Screening), Hit-to-Lead.
- Validation: Usually provide comprehensive COA with H-NMR and Chiral HPLC.
- Data:
  - Sigma: Lists (S)-isomer (CAS 1624261-91-1) and racemate.
  - Enamine: Strong stock of "REAL" space analogs.

Tier 2: Specialized Building Block Suppliers[1]

- Examples: BLD Pharm, ChemScene, Fluorochem.
- Use Case: Scale-up (Gram to Kilogram).
- Validation: Variable. Must request batch-specific Chiral HPLC traces before purchase.

Tier 3: Custom Synthesis / CROs[1]

- Examples: WuXi AppTec, Pharmaron, Greenpharma (Ambinter).
- Use Case: GMP production or novel derivative synthesis.
- Validation: Full FTE-based synthesis with weekly reporting.

Table 1: Comparative Supplier Metrics

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Metric	Catalog Vendors (e.g., Sigma)	Specialized (e.g., BLD Pharm)	Custom CRO (e.g., WuXi)
Purity Guarantee	>97% (Chemical)	>95% (Chemical)	Custom (>99%)
Chiral Purity (ee)	Usually >98%	Variable (95-99%)	Custom (>99.5%)
Lead Time	2-5 Days	1-2 Weeks	4-8 Weeks
Cost (1g)	High (500)	Moderate (150)	High (FTE rates)
Documentation	Full COA, SDS	Basic COA	Full Batch Record

Protocol: Self-Validating Quality Control (Trustworthiness)

Never rely solely on a supplier's Certificate of Analysis (COA) for chiral intermediates. The following protocol is a self-validating system to ensure data integrity.

Critical Quality Attribute (CQA) Checklist

- Identity: 1H-NMR (Confirm 2-Br vs 4-Br regiochemistry via splitting patterns).
- Enantiomeric Excess: >98% ee required for late-stage synthesis.
- Salt Form: Free base vs. Hydrochloride (HCl is more stable but requires neutralization before coupling).

Standard Operating Procedure: Chiral HPLC Validation

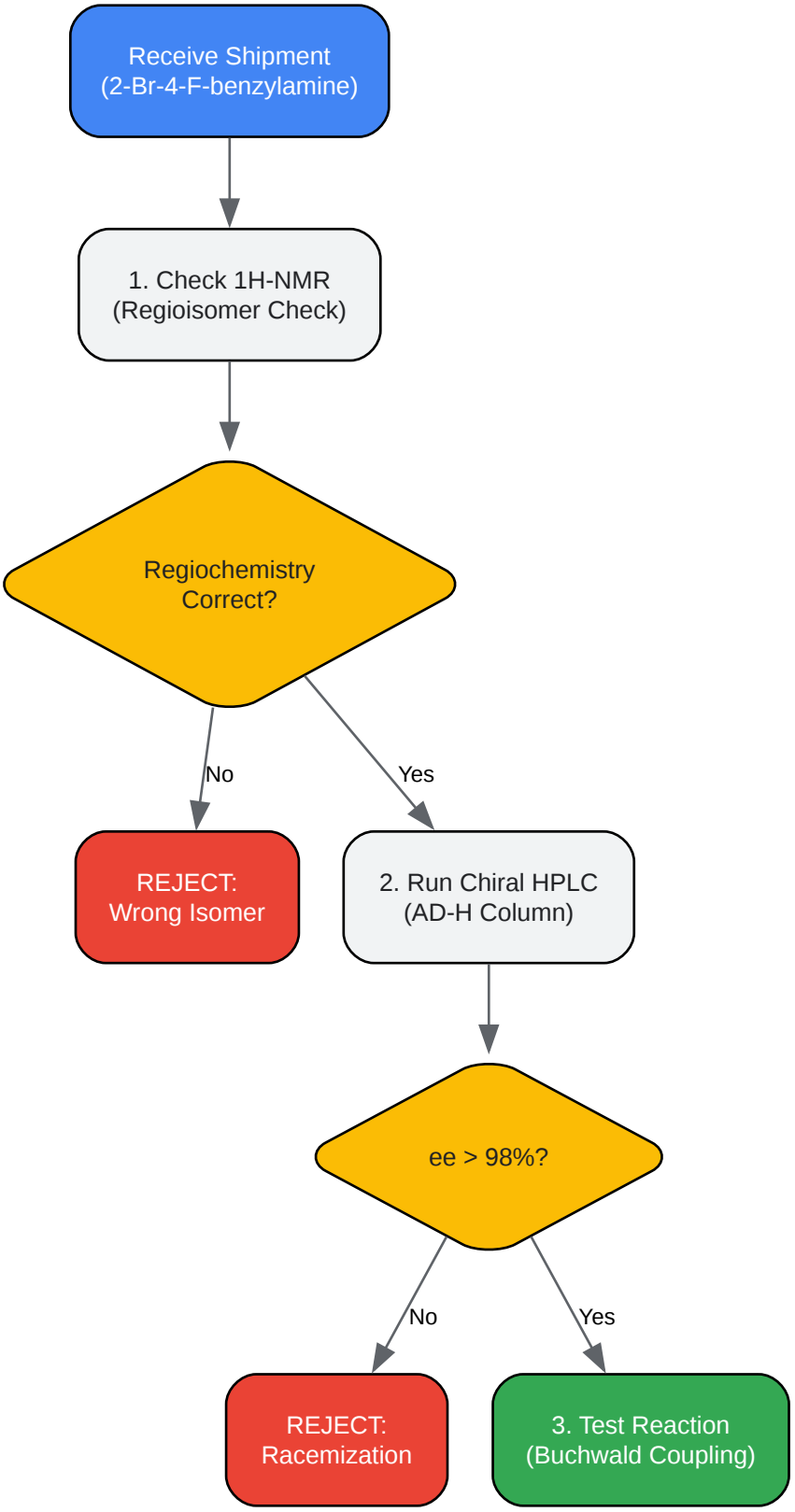
- Objective: Determine ee% of incoming batch.
- Column: Daicel Chiralpak AD-H or OD-H (Polysaccharide based).
- Mobile Phase: Hexane : Isopropyl Alcohol (90:10) with 0.1% Diethylamine (DEA) additive.
  - Note: DEA is critical to suppress peak tailing of the primary amine.

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- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Aromatic ring absorption).

Workflow: Supplier Validation Decision Tree

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Figure 2: Decision logic for incoming raw material release.

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References

- KTH Royal Institute of Technology.Enzymatic Cascade for Dynamic Kinetic Resolution of Amines. DiVA Portal. Available at: [Link]
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Sources

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- 2. chemscene.com [chemscene.com]
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